

Safeguarding Your Research: A Comprehensive Guide to Handling Benzthiazuron-d3

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Compound of Interest

Compound Name: Benzthiazuron-d3

Cat. No.: B12402998

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For Immediate Reference: This document provides critical safety and logistical information for the handling and disposal of **Benzthiazuron-d3** in a laboratory setting. As a trusted partner in your research, we are committed to providing value beyond the product itself by ensuring you have the necessary information for safe and effective laboratory operations. **Benzthiazuron-d3**, a deuterated analog of the urea-based herbicide Benzthiazuron, requires careful handling due to its toxicological profile. Adherence to these protocols is essential for personnel safety and environmental protection.

Hazard Identification and Quantitative Data

Benzthiazuron-d3 is classified as a hazardous substance. Its toxicological profile is considered analogous to its parent compound, Benzthiazuron. The primary routes of exposure are inhalation, skin contact, and ingestion.

Hazard Statements:

- Toxic if swallowed or in contact with skin.
- Causes serious eye irritation.
- Harmful if inhaled.
- Harmful to aquatic life.

The following table summarizes the key quantitative toxicological and physical data for Benzthiazuron. Currently, there are no established Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PEL) or Time-Weighted Averages (TWA), from major regulatory bodies like OSHA or ACGIH. Therefore, exposure should be minimized to the lowest achievable levels.

Data Point	Value	Species	Source / Comments
Acute Oral Toxicity (LD50)	178 mg/kg	Rat	(OECD Test Guideline 401)
Acute Dermal Toxicity (LD50)	933 mg/kg	Rat	(OECD Test Guideline 402)
Acute Inhalation Toxicity (LC50)	5 mg/L (dust/mist)	Rat	4-hour exposure (OECD Test Guideline 403)
Molecular Formula	C ₉ H ₆ D ₃ N ₃ OS	-	Deuterated analog of Benzthiazuron (C ₉ H ₉ N ₃ OS)[1]
Molecular Weight	210.27 g/mol	-	[1]
Water Solubility	12 mg/L (at 20°C)	-	For parent compound Benzthiazuron.[2]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **Benzthiazuron-d3**. The following equipment must be worn at all times within the designated work area.

PPE Category	Specification
Hand Protection	Double nitrile gloves or other chemically resistant gloves. Gloves must be inspected before use and disposed of after handling the compound.
Eye/Face Protection	Chemical safety goggles and a face shield must be worn to protect against splashes and airborne particles.
Body Protection	A lab coat that fastens securely. For tasks with a higher risk of contamination, a chemically resistant apron or disposable coveralls should be worn over the lab coat.
Respiratory Protection	All handling of solid Benzthiazuron-d3 must be performed in a certified chemical fume hood. If this is not feasible, a NIOSH-approved respirator with appropriate particulate filters is required.

Operational Plan: Step-by-Step Handling Procedure

This procedural guidance is designed to minimize exposure and ensure safe handling from receipt of the compound to its final disposal. A designated area within the lab, clearly marked as a "Toxic Chemical Work Area," must be established for all procedures involving **Benzthiazuron-d3**.

Workflow for Safe Handling of **Benzthiazuron-d3**

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References

- 1. Benzthiazuron-d3 | Benchchem [benchchem.com]
- 2. BENZTHIAZURON CAS#: 1929-88-0 [m.chemicalbook.com]
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